

3-(Propionyloxy)benzoic acid IUPAC name and synonyms

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Compound of Interest

Compound Name: 3-(Propionyloxy)benzoic acid

Cat. No.: B1611900

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An In-Depth Technical Guide to 3-(Propanoyloxy)benzoic Acid

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of 3-(propanoyloxy)benzoic acid, a key intermediate in organic synthesis with significant potential in pharmaceutical and materials science research. This document delineates its chemical identity, physicochemical properties, synthesis methodologies, and known applications. Emphasis is placed on the causality behind experimental protocols and the integration of authoritative data to ensure scientific integrity. This guide is intended for researchers, chemists, and drug development professionals seeking a detailed understanding of this compound.

Chemical Identity and Nomenclature

The precise identification of a chemical compound is foundational to all scientific inquiry. 3-(Propanoyloxy)benzoic acid is a derivative of benzoic acid, where the hydroxyl group at the meta-position is esterified with propionic acid.

IUPAC Name and Identifiers

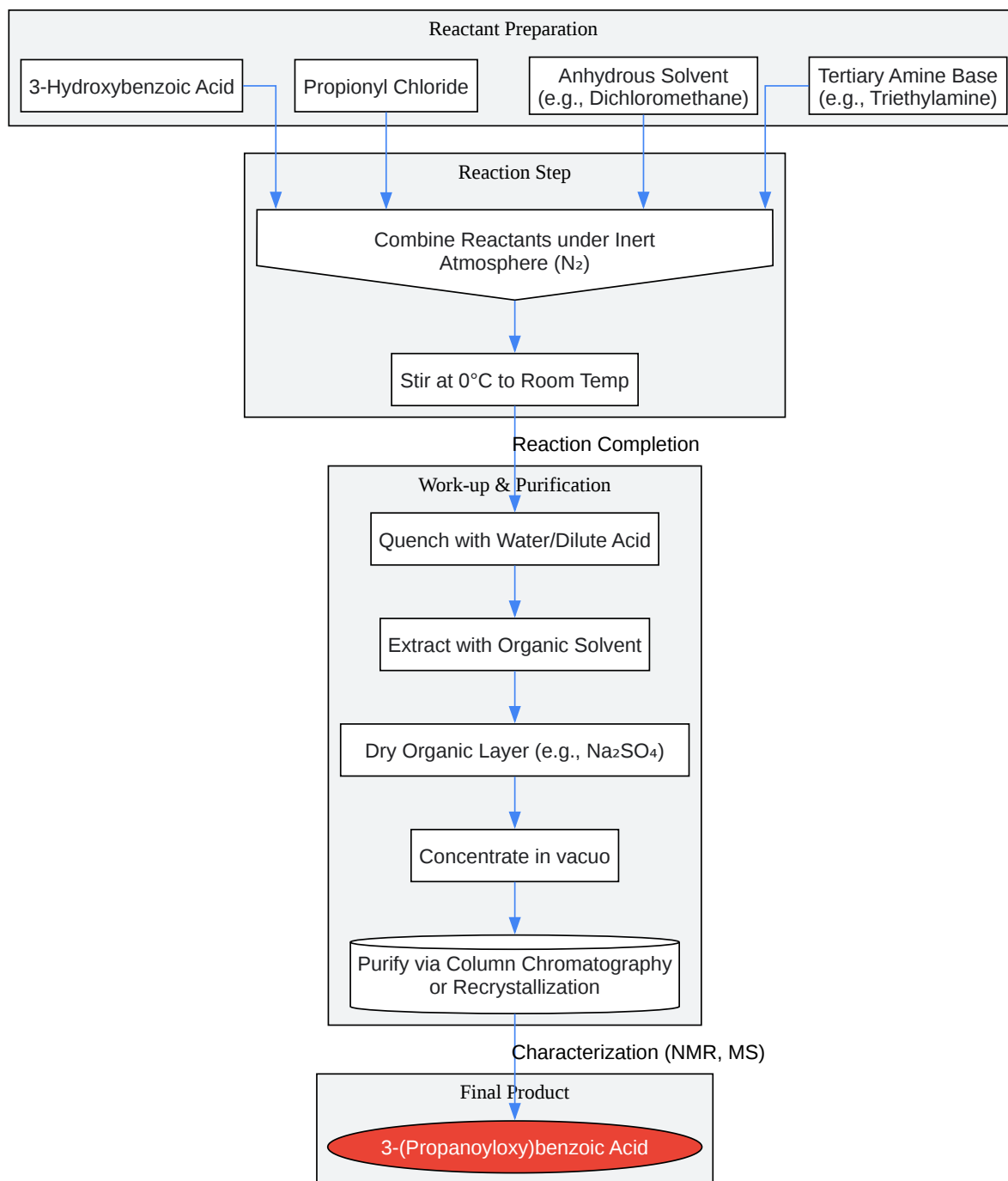
The nomenclature of this compound is standardized by the International Union of Pure and Applied Chemistry (IUPAC).

- IUPAC Name: 3-propanoyloxybenzoic acid[1]

This systematic name clarifies the structure: a propionyl group (propanoyl) is attached via an oxygen (oxy) to the third position of a benzoic acid ring.

Chemical Structure

The two-dimensional structure provides a clear representation of the atomic connectivity.



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References

- 1. 3-(Propanoyloxy)benzoic acid | C₁₀H₁₀O₄ | CID 18762077 - PubChem [pubchem.ncbi.nlm.nih.gov]
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